

# Heneicosane CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Heneicosane

Cat. No.: B133394

[Get Quote](#)

An In-Depth Technical Guide to **Heneicosane** for Researchers and Drug Development Professionals

## Introduction

**Heneicosane** is a straight-chain saturated hydrocarbon with the chemical formula  $C_{21}H_{44}$ .<sup>[1]</sup>  
<sup>[2]</sup> As a long-chain alkane, it is a white, waxy solid at room temperature.<sup>[2]</sup><sup>[3]</sup> **Heneicosane** and its derivatives are of growing interest to the scientific community, particularly in the fields of pharmacology and drug development, due to their bioactive properties. This technical guide provides a comprehensive overview of **heneicosane**, including its chemical identifiers, physical properties, synthesis protocols, and its emerging applications.

## Chemical Identifiers and Synonyms

Accurate identification of chemical compounds is critical in research and development. The Chemical Abstracts Service (CAS) number for **heneicosane** is a universally recognized identifier.

Identifier	Value
CAS Number	629-94-7[1][2][3][4][5]
Molecular Formula	C21H44[1][2][4][5]
IUPAC Name	Heneicosane[2][4]
Synonyms	n-Heneicosane, Henicosan, ALKANE C21[1][3][4][5]

## Physicochemical Properties

A summary of the key physicochemical properties of **heneicosane** is presented below. These properties are essential for its handling, formulation, and application in various experimental settings.

Property	Value
Molecular Weight	296.57 g/mol [3][5]
Appearance	White waxy solid[2][5]
Melting Point	39-41 °C[3][5]
Boiling Point	356.10 °C[2]
Solubility	Insoluble in water[1][5]; Soluble in organic solvents like hexane, benzene, and chloroform[1][5]
Density	0.792 g/cm <sup>3</sup> [5]
Flash Point	113 °C (closed cup)[3]
Vapor Pressure	<1 mmHg (at 20 °C)[3][5]

## Synthesis of n-Heneicosane: An Experimental Protocol

A common and efficient method for the preparation of n-**heneicosane** involves a two-step process.[6] This process is advantageous due to its high yield (>95%) and purity (>99%).[6]

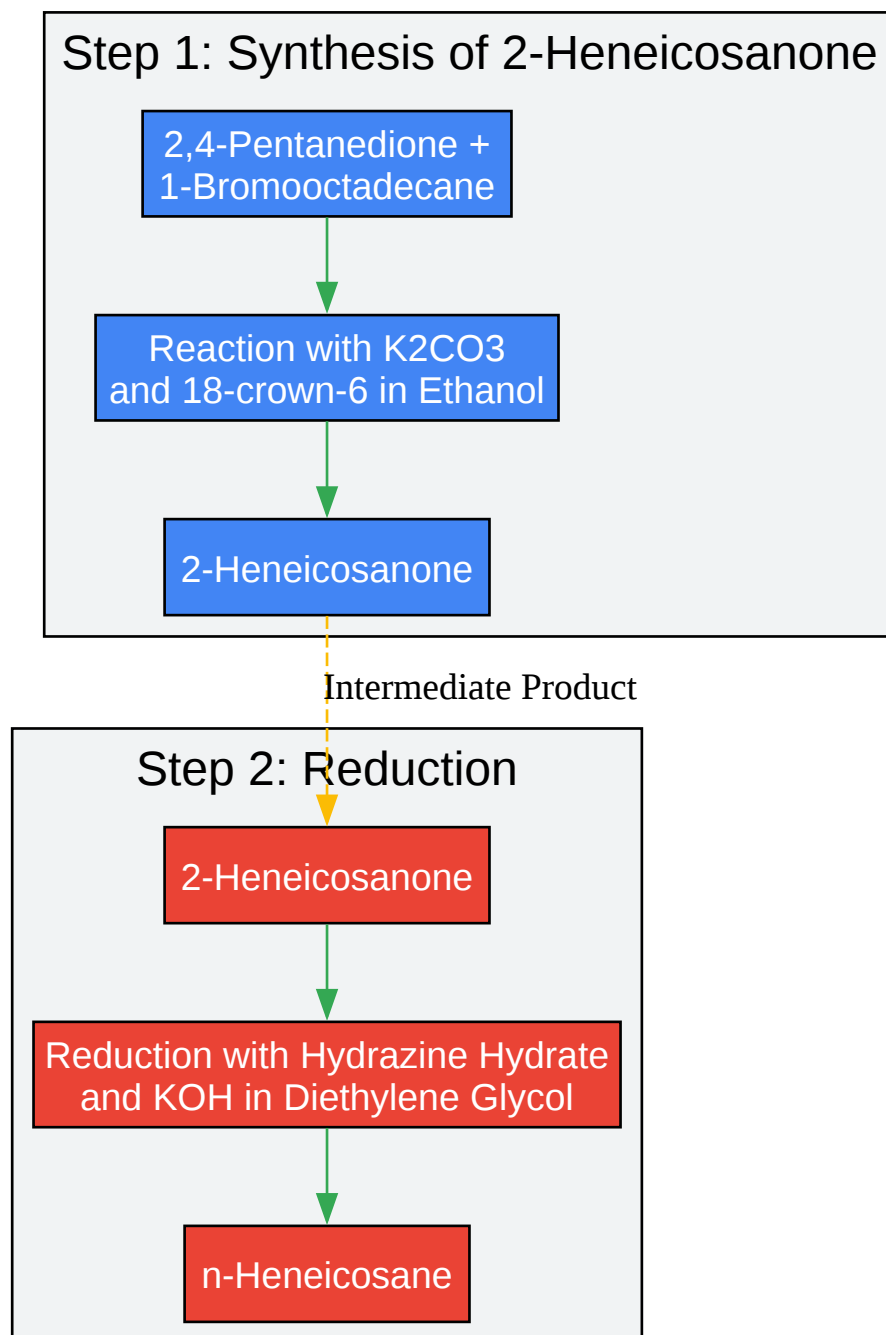
## Step 1: Synthesis of 2-Heneicosanone

- **Reactants and Catalyst:** To a 2-liter, two-necked round-bottom flask equipped with a water condenser, calcium chloride guard tube, and a mechanical stirrer, add 70 g of 2,4-pentanedione, 650 g of 1-bromooctadecane, 8 g of 18-crown-6 (as a catalyst), 140 g of anhydrous potassium carbonate, and 600 ml of absolute ethanol.[6]
- **Reaction Conditions:** The mixture is stirred and refluxed at 90°C.[6] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The solid is filtered off, and the ethanol is removed from the filtrate by distillation. The resulting residue is then subjected to hydrolysis.

## Step 2: Reduction of 2-Heneicosanone to n-Heneicosane

- **Reduction Reaction:** The 2-heneicosanone obtained from Step 1 is reduced using hydrazine hydrate and potassium hydroxide in diethylene glycol.[6]
- **Extraction and Purification:** The n-**heneicosane** is separated by extraction with dichloromethane, followed by evaporation of the solvent.[6]
- **Final Purification:** The crude n-**heneicosane** is purified by distillation (Boiling Point 129°C at 0.05 mm Hg pressure) followed by recrystallization from acetone.[6] The final product has a melting point of 41-42°C.[6]

## Synthesis of n-Heneicosane



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the two-step synthesis of n-heneicosane.

## Applications in Research and Drug Development

**Heneicosane** has been identified as a bioactive compound with several potential therapeutic applications.

- **Antimicrobial Activity:** Studies have shown that **heneicosane** exhibits significant antimicrobial activity against various pathogens. It has demonstrated strong antibacterial effects against *Streptococcus pneumoniae* and antifungal activity against *Aspergillus fumigatus*.<sup>[7]</sup> This suggests its potential as a lead compound for the development of new antimicrobial agents.
- **Anti-inflammatory and Analgesic Effects:** **Heneicosane** has been reported to possess anti-inflammatory and antioxidant properties.<sup>[7]</sup> In animal models, n-alkanes including **heneicosane** have shown analgesic effects, possibly through the suppression of inflammation.<sup>[7]</sup>
- **Pheromonal Activity:** **Heneicosane** acts as a pheromone in some insect species, such as the queen and king termites (*Reticulitermes flavipes*) and certain mosquitoes of the genus *Aedes*.<sup>[2]</sup> This property can be exploited in pest management strategies.
- **Natural Occurrence:** **Heneicosane** is a naturally occurring compound found in various plants, including *Periploca laevigata*, *Carthamus tinctorius* (safflower), *Rosa damascena*, and *Sambucus nigra*.<sup>[2][4]</sup> This natural origin makes it a subject of interest in phytochemistry and ethnopharmacology.
- **Toxicology and Safety:** In developmental toxicity studies in rats, **heneicosane** was found to be neither embryotoxic nor teratogenic at a dose of 1 g/kg.<sup>[8]</sup> The established no-observed-adverse-effect level (NOAEL) was greater than 500 mg/kg.<sup>[8]</sup>

## Conclusion

**Heneicosane** is a long-chain alkane with a growing profile of interesting biological activities. For researchers and professionals in drug development, it represents a potential source of new therapeutic agents, particularly in the areas of infectious and inflammatory diseases. Its well-defined synthesis and favorable preliminary safety data make it an attractive molecule for further investigation. The information provided in this guide serves as a foundational resource for those interested in exploring the scientific and therapeutic potential of **heneicosane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 629-94-7: Heneicosane | CymitQuimica [cymitquimica.com]
- 2. Heneicosane - Wikipedia [en.wikipedia.org]
- 3. Heneicosane 98 629-94-7 [sigmaaldrich.com]
- 4. Heneicosane | C<sub>21</sub>H<sub>44</sub> | CID 12403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N-HENEICOSANE | 629-94-7 [chemicalbook.com]
- 6. US7615672B2 - Process for the preparation of n-heneicosane - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Heneicosane CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133394#heneicosane-cas-number-and-synonyms]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)